

5-Bromo-2-furoic acid literature review

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Compound of Interest

Compound Name: 5-Bromo-2-furoic acid

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An In-depth Technical Guide to 5-Bromo-2-furoic acid

Introduction

5-Bromo-2-furoic acid, a halogenated derivative of 2-furoic acid, is a versatile heterocyclic organic compound. Its unique structure, featuring a furan ring functionalized with both a carboxylic acid and a bromine atom, makes it a valuable intermediate and building block in various fields of chemical synthesis.[1] This guide provides a comprehensive overview of its chemical and physical properties, synthesis protocols, and diverse applications in pharmaceuticals, agrochemicals, and materials science. The strategic placement of the bromine atom enhances its reactivity, making it an essential reagent for creating complex, biologically active molecules.[2]

Chemical and Physical Properties

5-Bromo-2-furoic acid is typically a white to cream or pale brown crystalline powder.[3] Key physicochemical properties are summarized in the table below.



Property	Value	Source	
Molecular Formula	C ₅ H ₃ BrO ₃	[3][4][5][6]	
Molecular Weight	190.98 g/mol	[3][4][5][6]	
CAS Number	585-70-6	5 [3][4][5][6]	
EC Number	209-559-7	[4]	
Melting Point	188-190 °C	[7]	
Appearance	White to cream flakes or crystalline powder	[3][4]	
Solubility	Soluble in water [3]		
рКа	2.84 ± 0.10 (Predicted) [7]		
Boiling Point	281.6 ± 25.0 °C (Predicted) [7]		
Flash Point	124.1 °C	[7]	

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **5-Bromo-2-furoic** acid.

Spectrum Type	Technique	Source of Sample	
FTIR	KBr Wafer	Frinton Laboratories, Inc.	
ATR-IR	Attenuated Total Reflectance	Aldrich	
Vapor Phase IR	Vapor Phase	DIGILAB FTS-14	

Note: Detailed spectra can be found in various online databases such as the NIST WebBook and SpectraBase.[5][8]

Synthesis and Reactions



5-Bromo-2-furoic acid is a key starting material for the synthesis of various derivatives. A common reaction is the esterification to produce compounds like methyl 5-bromo-2-furoate.

Experimental Protocol: Synthesis of Methyl 5-bromo-2-furoate

This protocol details the synthesis of methyl 5-bromo-2-furoate from **5-bromo-2-furoic acid**.[9]

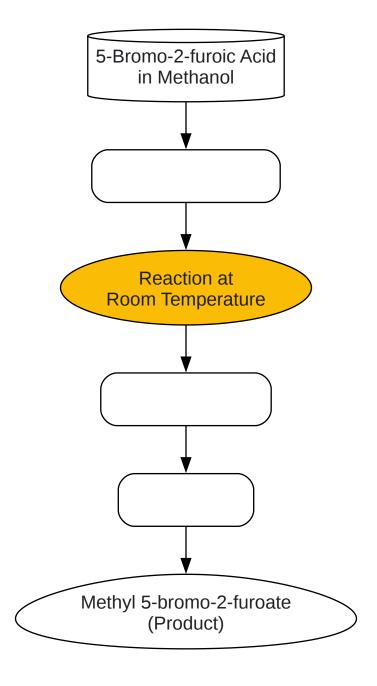
Materials:

- **5-bromo-2-furoic acid** (950 mg, 5.00 mmol)
- Methanol (10 mL)
- Thionyl chloride (SOCl₂) (2 mL)
- Toluene

Procedure:

- Accurately weigh 950 mg of **5-bromo-2-furoic acid** and dissolve it in 10 mL of methanol.
- Slowly add 2 mL of thionyl chloride dropwise to the solution.
- Allow the reaction to proceed to completion.
- Cool the reaction mixture to room temperature.
- Remove the solvent by evaporation under reduced pressure.
- Dissolve the residue in an appropriate amount of toluene and evaporate the solvent. Repeat this dissolution and evaporation process three times.
- The resulting product is methyl 5-bromo-2-furoate, obtained in a quantitative yield (100%).[9]





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Synthesis workflow for Methyl 5-bromo-2-furoate.

Applications

5-Bromo-2-furoic acid serves as a crucial building block in several industries due to its versatile reactivity.[2]

Pharmaceutical Synthesis



It is a key intermediate in the production of various active pharmaceutical ingredients (APIs).[1] [2] Its derivatives have been investigated for their potential as:

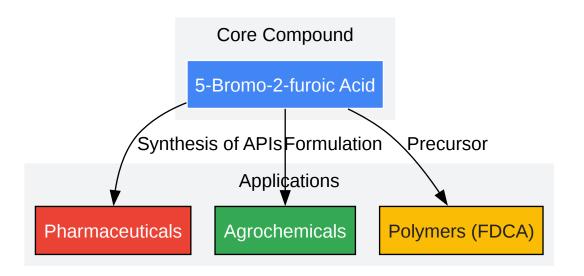
- Antimicrobial Agents: Novel derivatives have been synthesized and screened for antibacterial and antifungal activities.[10]
- Anti-inflammatory Agents: A derivative, 5-{[(2E)-3-Bromo-3-carboxyprop-2-enoyl]amino}-2-hydroxybenzoic acid, has shown potent anti-inflammatory activity.[11]

Agrochemical Development

The compound is utilized in the formulation of agrochemicals, including herbicides and pesticides, to enhance their efficacy and contribute to improved crop yields.[2]

Materials Science

5-Bromo-2-furoic acid is explored in the development of new materials, particularly in the creation of polymers with enhanced properties.[2] A significant application is its use as a precursor to 2,5-Furandicarboxylic acid (FDCA), a bio-based alternative to terephthalic acid for producing polymers like polyethylene furanoate (PEF).[12][13]



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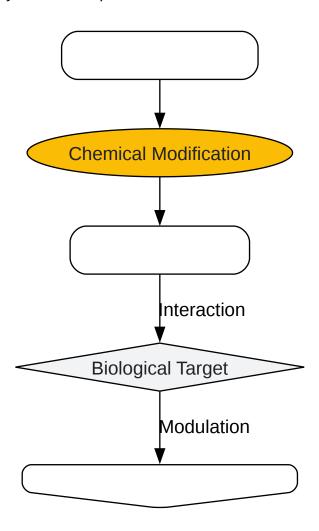
Applications of 5-Bromo-2-furoic acid.



Biological Activity

The furan nucleus is present in many biologically active compounds.[14][15] Derivatives of **5-Bromo-2-furoic acid** have been shown to exhibit a range of biological effects, which are areas of active research.

- Antimicrobial Activity: A study on novel heterocyclic analogs of 5-(4-Methylcarboxamidophenyl)-2-furoic acid demonstrated potent antimicrobial activity against Gram-positive and Gram-negative bacteria, as well as pathogenic fungi.[10]
- Anti-inflammatory Effects: Furan derivatives, in general, have been shown to possess anti-inflammatory properties through various mechanisms, including the suppression of inflammatory mediators.[16] A specific derivative of 5-aminosalicylic acid incorporating a bromo-furoic acid moiety has shown promise as an anti-inflammatory agent.[11]



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Pathway from core compound to biological effect.

Safety Information

5-Bromo-2-furoic acid is associated with certain hazards and requires careful handling.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Eye Irritant	GHS07	Warning	H319: Causes serious eye irritation.[3][4]
Skin Irritant	GHS07	Warning	H315: Causes skin irritation.[3][4]
Respiratory Irritant	GHS07	Warning	H335: May cause respiratory irritation.[3]

Precautionary Statements: P261, P264, P280, P302+P352, P304+P340, P305+P351+P338.[4]

Conclusion

5-Bromo-2-furoic acid is a compound of significant interest in organic synthesis and medicinal chemistry. Its versatile reactivity, stemming from the presence of both a carboxylic acid and a bromine substituent on the furan ring, allows for its use as a foundational element in the creation of a wide range of valuable molecules. From advanced polymers to potentially life-saving pharmaceuticals, the applications of **5-bromo-2-furoic acid** continue to expand, underscoring its importance for researchers and professionals in drug development and materials science.

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